

Application Note: Rezuforimod-Induced Calcium Mobilization in HL-60 Cells

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Compound of Interest

Compound Name: *Rezuforimod*
CAS No.: *1431754-15-2*
Cat. No.: *B15608339*

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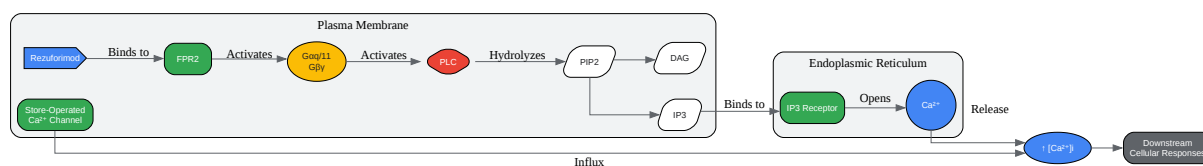
Introduction

Rezuforimod is a potent and selective agonist for the Formyl Peptide Receptor 2 (FPR2), a G protein-coupled receptor (GPCR) involved in inflammatory responses.[1] Activation of FPR2 by agonists like **Rezuforimod** initiates a signaling cascade that results in a rapid and transient increase in intracellular calcium concentration ($[Ca^{2+}]_i$).[2] This calcium mobilization is a critical second messenger event that triggers various cellular responses, including chemotaxis, degranulation, and cytokine production. The human promyelocytic leukemia cell line, HL-60, is a widely used model system for studying neutrophil-like functions, including FPR2-mediated signaling and calcium mobilization.[2][3] This application note provides a detailed protocol for measuring **Rezuforimod**-induced calcium mobilization in HL-60 cells using a fluorescent calcium indicator.

Signaling Pathway

The binding of **Rezuforimod** to FPR2 on the surface of HL-60 cells activates the receptor, leading to the dissociation of the coupled heterotrimeric G protein into its $G\alpha$ and $G\beta\gamma$ subunits.

The Gαq/11 subunit, in particular, activates phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum (ER), triggering the release of stored calcium into the cytoplasm. This initial rise in intracellular calcium can be followed by a sustained influx of extracellular calcium through store-operated calcium channels in the plasma membrane.



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Caption: **Rezuforimod**-induced calcium signaling pathway in HL-60 cells.

Experimental Protocol

This protocol describes the measurement of **Rezuforimod**-induced calcium mobilization in undifferentiated HL-60 cells using a fluorescent plate reader.

Materials and Reagents

- HL-60 cells (ATCC® CCL-240™)
- RPMI-1640 Medium (with L-glutamine)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution

- **Rezuforimod**
- Fluo-4 AM calcium indicator
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) with Ca²⁺ and Mg²⁺
- HBSS without Ca²⁺ and Mg²⁺
- Probenecid
- 96-well black, clear-bottom microplates
- Fluorescent plate reader with automated injection capabilities

Cell Culture and Differentiation (Optional)

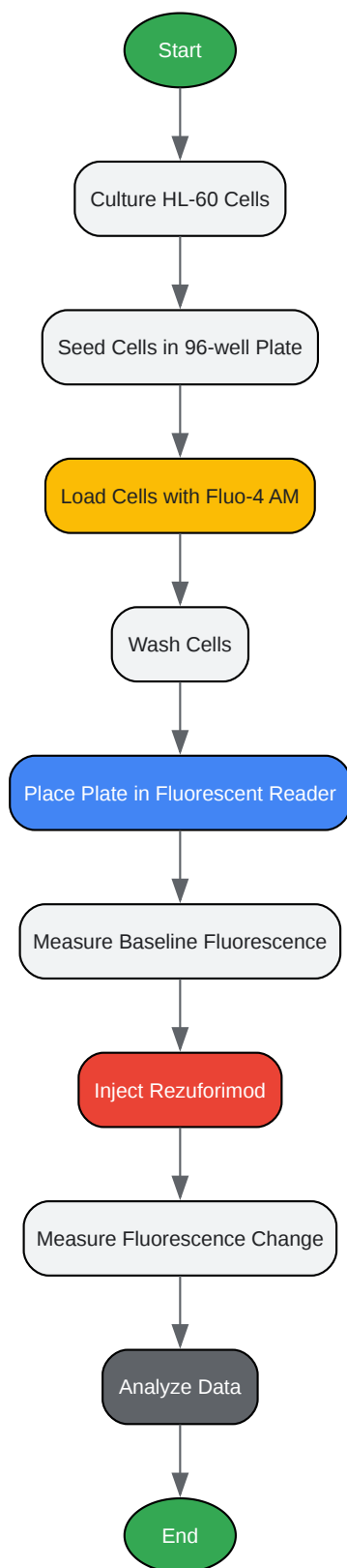
- Culture HL-60 cells in RPMI-1640 medium supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- Maintain cell density between 1 x 10⁵ and 1 x 10⁶ cells/mL.
- For differentiation into a granulocyte-like phenotype, incubate HL-60 cells with 1.3% dimethyl sulfoxide (DMSO) for 5-7 days. Differentiated cells may exhibit a more robust calcium response.^[4]

Assay Protocol

- **Cell Seeding:** Seed HL-60 cells into a 96-well black, clear-bottom microplate at a density of 5 x 10⁴ to 1 x 10⁵ cells per well in 100 µL of culture medium.
- **Dye Loading:**
 - Prepare a loading buffer consisting of HBSS with Ca²⁺ and Mg²⁺, 20 mM HEPES, 2.5 mM probenecid, 4 µM Fluo-4 AM, and 0.02% Pluronic F-127.
 - Centrifuge the cell plate and carefully remove the supernatant.

- Add 100 μ L of loading buffer to each well.
- Incubate the plate at 37°C for 60 minutes in the dark.
- Cell Washing:
 - Prepare a wash buffer of HBSS with Ca^{2+} and Mg^{2+} , 20 mM HEPES, and 2.5 mM probenecid.
 - Centrifuge the plate and gently remove the loading buffer.
 - Wash the cells twice with 100 μ L of wash buffer per well.
 - After the final wash, resuspend the cells in 100 μ L of wash buffer.
- Calcium Mobilization Measurement:
 - Prepare a stock solution of **Rezuforimod** in DMSO and dilute to the desired concentrations in wash buffer.
 - Set the fluorescent plate reader to measure fluorescence intensity (Excitation: 494 nm, Emission: 516 nm) at 1-second intervals.
 - Record a baseline fluorescence for 10-20 seconds.
 - Using the automated injector, add 20 μ L of the **Rezuforimod** solution to each well while continuously recording fluorescence.
 - Continue recording for at least 60-120 seconds to capture the peak and subsequent decline in fluorescence.

Experimental Workflow



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References

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. Distinct patterns of chemotactic peptide-induced calcium mobilization in differentiated myeloid leukemia cells and peripheral blood neutrophils - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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